

An In-depth Technical Guide to Dodecylcyclohexane

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Compound of Interest

Compound Name: *Dodecylcyclohexane*

Cat. No.: *B156805*

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Introduction

Dodecylcyclohexane is a saturated aliphatic hydrocarbon consisting of a cyclohexane ring substituted with a dodecyl group. Its chemical formula is $C_{18}H_{36}$. This compound and its isomers are of interest in various fields, including lubricants, fuel additives, and as a non-polar solvent. In the context of drug development, long-chain alkylcyclohexanes can serve as lipophilic moieties in drug candidates, influencing their pharmacokinetic and pharmacodynamic properties. This technical guide provides a comprehensive overview of the nomenclature, physicochemical properties, and analytical and synthetic methodologies related to **dodecylcyclohexane**.

Nomenclature

The systematic and common names for **dodecylcyclohexane** are crucial for accurate identification and communication in a scientific context.

IUPAC Name: **dodecylcyclohexane**^[1]

Synonyms:

- 1-Cyclohexyldodecane
- Cyclohexane, dodecyl-

- Laurylcyclohexane
- n-Dodecyl cyclohexane[1]

Physicochemical Properties

A summary of the key physical and chemical properties of **dodecylcyclohexane** is presented in the table below. This data is essential for its application in experimental settings and for predicting its behavior in various chemical and biological systems.

Property	Value	Reference
Molecular Formula	C ₁₈ H ₃₆	--INVALID-LINK--
Molecular Weight	252.49 g/mol	--INVALID-LINK--
CAS Number	1795-17-1	--INVALID-LINK--
Boiling Point	338.8 °C at 760 mmHg	--INVALID-LINK--
Melting Point	12.5 °C	--INVALID-LINK--
Density	0.824 g/cm ³ at 20 °C	--INVALID-LINK--
Flash Point	147 °C	--INVALID-LINK--
Refractive Index	1.456 at 20 °C	--INVALID-LINK--
LogP (Octanol-Water)	9.0 (Predicted)	--INVALID-LINK--

Experimental Protocols

Synthesis of Dodecylcyclohexane via Catalytic Hydrogenation of Dodecylbenzene

A common and efficient method for the synthesis of **dodecylcyclohexane** is the catalytic hydrogenation of dodecylbenzene. This reaction involves the addition of hydrogen across the aromatic ring of dodecylbenzene in the presence of a metal catalyst.

Materials:

- Dodecylbenzene
- Hydrogen gas (H₂)
- Palladium on carbon (10% Pd/C) or Raney Nickel
- Ethanol (or other suitable solvent)
- High-pressure reactor (autoclave)
- Filtration apparatus
- Rotary evaporator

Procedure:

- In a high-pressure reactor, dissolve dodecylbenzene in a suitable solvent such as ethanol.
- Carefully add the catalyst (e.g., 10% Pd/C, typically 1-5 mol% relative to the substrate).
- Seal the reactor and purge it several times with an inert gas (e.g., nitrogen or argon) to remove any oxygen.
- Pressurize the reactor with hydrogen gas to the desired pressure (typically 10-50 atm).
- Heat the reaction mixture to the desired temperature (typically 50-150 °C) with vigorous stirring.
- Monitor the reaction progress by measuring the hydrogen uptake or by taking aliquots for analysis (e.g., by GC-MS).
- Once the reaction is complete (no further hydrogen uptake), cool the reactor to room temperature and carefully vent the excess hydrogen.
- Filter the reaction mixture through a pad of celite to remove the catalyst.
- Wash the filter cake with the solvent used for the reaction.

- Remove the solvent from the filtrate under reduced pressure using a rotary evaporator to yield the crude **dodecylcyclohexane**.
- If necessary, purify the product by vacuum distillation.

Analysis of Dodecylcyclohexane by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful analytical technique for the identification and quantification of **dodecylcyclohexane**. The gas chromatograph separates the components of a mixture, and the mass spectrometer provides information about the molecular weight and structure of each component.

Instrumentation:

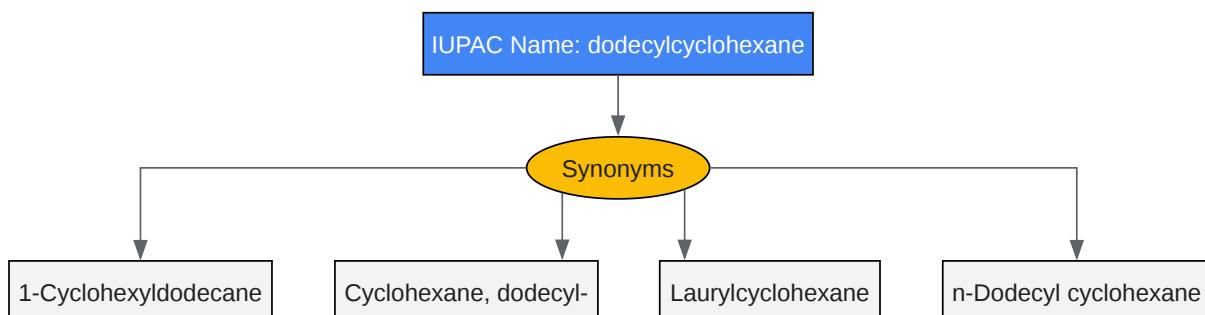
- Gas chromatograph with a mass selective detector (GC-MS)
- Capillary column suitable for hydrocarbon analysis (e.g., a non-polar column like a DB-5ms or HP-5ms, 30 m x 0.25 mm ID, 0.25 μ m film thickness)
- Helium carrier gas

Procedure:

- Sample Preparation: Prepare a dilute solution of the sample containing **dodecylcyclohexane** in a volatile organic solvent (e.g., hexane or dichloromethane).
- Injection: Inject a small volume (e.g., 1 μ L) of the prepared sample into the GC injector port, which is heated to a temperature that ensures rapid vaporization of the sample (e.g., 250 °C).
- Chromatographic Separation: The vaporized sample is carried by the helium gas through the capillary column. The temperature of the column oven is programmed to increase over time to facilitate the separation of compounds with different boiling points. A typical temperature program for analyzing **dodecylcyclohexane** might be:
 - Initial temperature: 100 °C, hold for 2 minutes

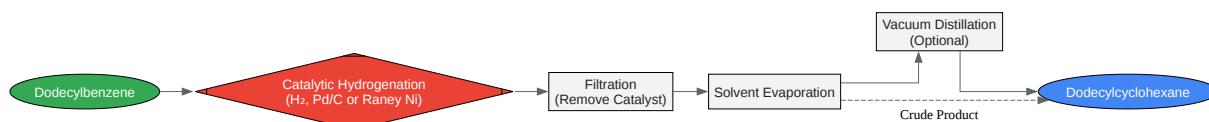
- Ramp: Increase to 300 °C at a rate of 10 °C/minute
- Final hold: Hold at 300 °C for 5 minutes
- Mass Spectrometry: As the separated components elute from the column, they enter the mass spectrometer. In the ion source (typically using electron ionization at 70 eV), the molecules are ionized and fragmented. The mass analyzer separates the resulting ions based on their mass-to-charge ratio (m/z).
- Data Analysis: The resulting mass spectrum for **dodecylcyclohexane** will show a molecular ion peak (M^+) at m/z 252, corresponding to the molecular weight of the compound. The fragmentation pattern will exhibit characteristic losses of alkyl fragments from the dodecyl chain and the cyclohexane ring, which can be used for structural confirmation. The retention time from the chromatogram can be used for quantification against a calibration curve.

Visualizations



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Caption: Nomenclature hierarchy for **dodecylcyclohexane**.



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Caption: Workflow for the synthesis of **dodecylcyclohexane**.

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References

- 1. english.gyig.cas.cn [english.gyig.cas.cn]
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